

Divanillin: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Divanillin*

Cat. No.: *B108160*

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Divanillin, with a CAS Number of 2092-49-1, is a homodimer of vanillin, the primary flavor component of vanilla.^{[1][2]} This symmetrical biphenyl compound has garnered increasing interest in the scientific community for its potential therapeutic applications, including anti-inflammatory, antioxidant, and anti-cancer properties. This guide provides an in-depth overview of **divanillin**'s chemical properties, synthesis, and biological activities, with a focus on its mechanism of action in relevant signaling pathways.

Physicochemical Properties

Divanillin, also known as dehydro**divanillin**, possesses a molecular formula of $C_{16}H_{14}O_6$ and a molecular weight of 302.28 g/mol.^{[2][3]} It is a crystalline solid that is sparingly soluble in water but soluble in organic solvents.

Property	Value	Reference
CAS Number	2092-49-1	^{[1][2]}
Molecular Formula	$C_{16}H_{14}O_6$	^{[2][3]}
Molecular Weight	302.28 g/mol	^{[2][3]}

Synthesis and Experimental Protocols

Divanillin can be synthesized through the enzymatic dimerization of vanillin. This biotransformation offers a green chemistry approach to producing **divanillin**.

Enzymatic Synthesis of Divanillin

1. Laccase-Catalyzed Synthesis:

This protocol utilizes laccase from *Trametes versicolor* for the oxidative coupling of vanillin.

- Materials: Vanillin, acetone, sodium acetate buffer, laccase from *Trametes versicolor*.
- Procedure:
 - Dissolve 6 g of vanillin in 80 mL of acetone.
 - Add 720 mL of a sodium acetate buffer (5.6 g sodium acetate and 1.75 mL acetic acid in 1 L of water).
 - Introduce 49.6 mg of laccase into the solution.
 - Saturate the reaction mixture with oxygen.
 - Stir the mixture gently at 25°C for 24 hours.
 - Collect the precipitated crude **divanillin** by filtration.
- Purification:
 - Dissolve the crude product in a 0.5 M NaOH solution.
 - Precipitate **divanillin** by adding the solution to ethanol and acidifying with fuming HCl.
 - Filter and rinse the purified **divanillin** with water and acetone.[\[1\]](#)

2. Horseradish Peroxidase-Catalyzed Synthesis:

An alternative enzymatic method employs horseradish peroxidase (HRP) and hydrogen peroxide.

- Materials: Vanillin, horseradish peroxidase, hydrogen peroxide, water.

- Procedure: This method involves the rapid dimerization of vanillin at ambient temperature in an aqueous medium using HRP and hydrogen peroxide. The **divanillin** product is then isolated by filtration.[2]

Biological Activities and Mechanisms of Action

Divanillin exhibits a range of biological activities, with its anti-inflammatory and anti-cancer effects being of particular interest to the research community.

Anti-inflammatory Activity

While much of the detailed mechanistic work has been conducted on its precursor, vanillin, **divanillin** is also recognized for its anti-inflammatory properties. Vanillin has been shown to suppress the production of pro-inflammatory cytokines, including tumor necrosis factor-alpha (TNF- α), interleukin-6 (IL-6), and interleukin-1 β (IL-1 β).[4][5] This suppression is mediated through the inhibition of key inflammatory signaling pathways such as the nuclear factor-kappa B (NF- κ B) and mitogen-activated protein kinase (MAPK) pathways.[4][5]

Anti-cancer and Anti-metastatic Activity

Divanillin has demonstrated significant potential as an anti-cancer agent, particularly in inhibiting cancer cell invasion and metastasis.

Inhibition of the FAK/PI3K/Akt Signaling Pathway:

Divanillin has been shown to inhibit the metastatic potential of human cancer cells by targeting the Focal Adhesion Kinase (FAK)/Phosphoinositide 3-kinase (PI3K)/Protein Kinase B (Akt) signaling pathway.[6] This pathway plays a crucial role in cell survival, proliferation, and migration. By inhibiting the phosphorylation of FAK and Akt, **divanillin** disrupts the downstream signaling cascade that promotes cancer cell invasion.[6]

Quantitative Anti-invasive Activity:

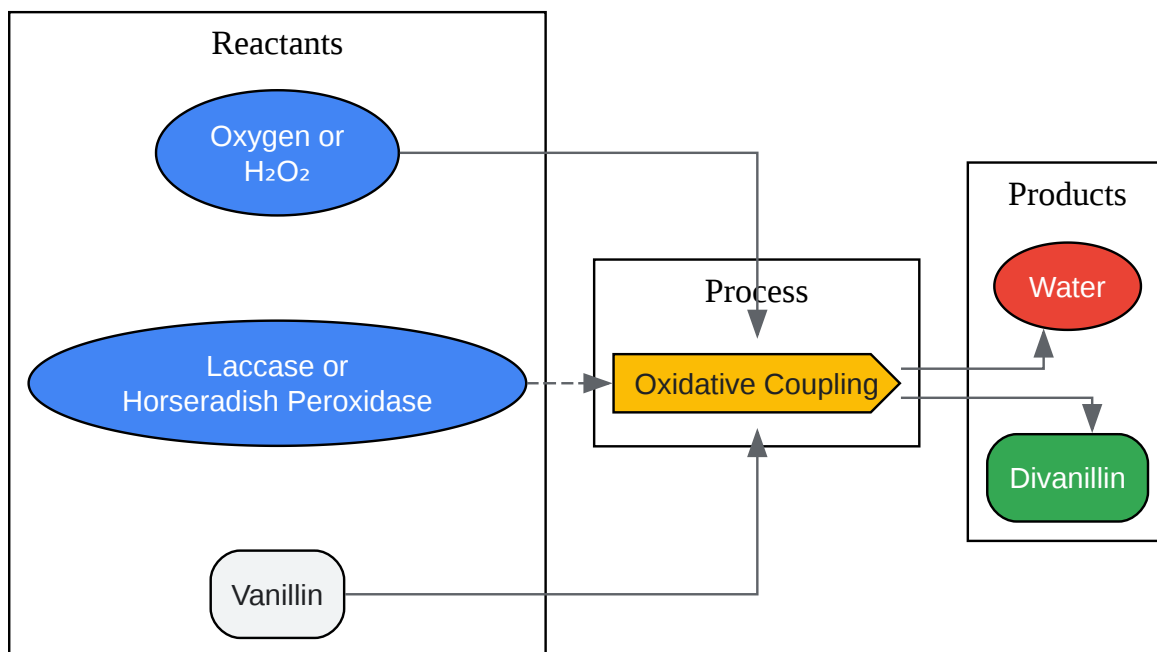
In studies on hepatocellular carcinoma cells, **divanillin** exhibited potent anti-invasive properties.

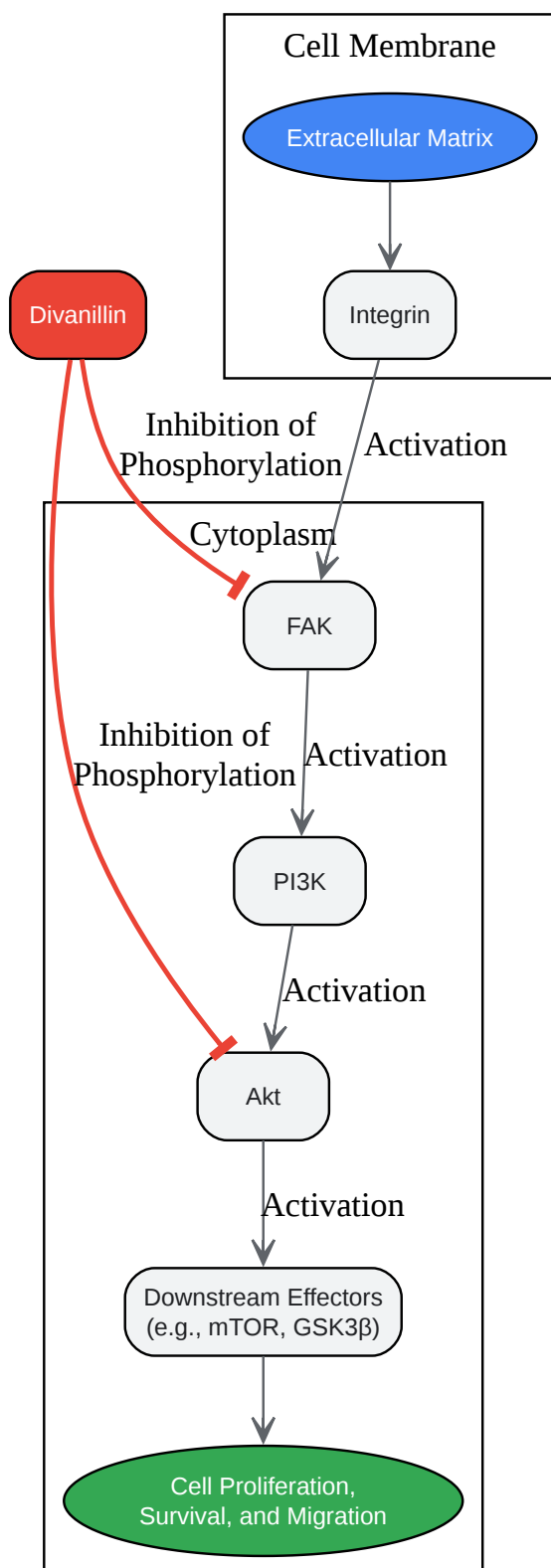
Cell Line	IC ₅₀ for Invasion Inhibition (μM)
Hepatocellular Carcinoma	23.3 ± 7.4 to 41.3 ± 4.2

These IC₅₀ values were found to be 26-34 fold lower than those of its monomeric precursor, vanillin, highlighting the enhanced anti-metastatic potential of the dimeric form.[6]

Visualizing the Mechanisms

Enzymatic Synthesis Workflow





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- To cite this document: BenchChem. [Divanillin: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b108160#divanillin-cas-number-and-molecular-weight]

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